

N-Boc-4-piperidinebutanoic acid molecular weight and formula

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Compound of Interest

Compound Name: 4-(1-(Tert-butoxycarbonyl)piperidin-4-yl)butanoic acid

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Technical Dossier: N-Boc-4-piperidinebutanoic Acid

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical summary of the core physicochemical properties of N-Boc-4-piperidinebutanoic acid, a key building block in synthetic organic chemistry and pharmaceutical development.

Core Compound Data

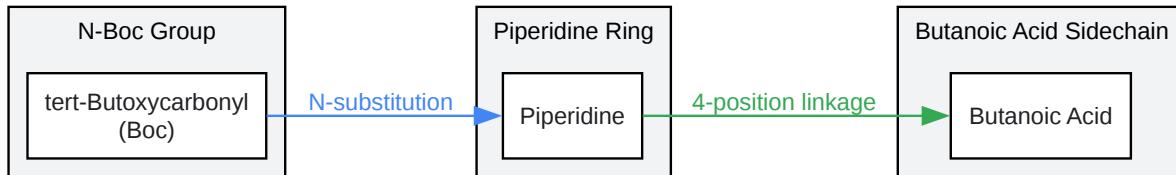
N-Boc-4-piperidinebutanoic acid is a derivative of piperidine featuring a tert-butoxycarbonyl (Boc) protecting group on the nitrogen atom and a butanoic acid substituent at the 4-position. This structure makes it a valuable intermediate for the synthesis of more complex molecules, particularly in the development of novel therapeutic agents.

The key quantitative data for this compound are summarized in the table below.

Property	Value
Molecular Formula	C ₁₄ H ₂₅ NO ₄ [1]
Molecular Weight	271.35 g/mol [1]

Logical Structure of N-Boc-4-piperidinebutanoic Acid

The following diagram illustrates the connectivity of the primary functional groups within the molecule.



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Caption: Functional group relationship in N-Boc-4-piperidinebutanoic acid.

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References

- 1. 4-((Tert-butoxy)carbonyl)piperidin-4-yl)butanoic acid | C₁₄H₂₅NO₄ | CID 10400987 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [N-Boc-4-piperidinebutanoic acid molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b131822#n-boc-4-piperidinebutanoic-acid-molecular-weight-and-formula>

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